

# Comprehensive Disposal Guide: 4-(4-Methoxyphenoxy)-2-methylaniline[1]

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## Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)-2-methylaniline

CAS No.: 620989-09-5

Cat. No.: B3147354

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## Executive Summary: Immediate Action Protocol

Chemical Identity: **4-(4-Methoxyphenoxy)-2-methylaniline** CAS Number: 31465-36-8

Functional Class: Aromatic Amine / Aryl Ether Primary Hazard: Acute Toxicity (Oral/Dermal/Inhalation), Potential Carcinogen, Aquatic Toxicity.[1][2][3]

Core Disposal Directive: Treat as Hazardous Organic Waste. Do NOT dispose of down the drain or in municipal trash. This compound requires segregation from strong oxidizers and acids due to its amine functionality. Incineration via a licensed hazardous waste contractor is the mandatory final disposal method.

## Chemical Profile & Hazard Identification

Scientific Context for Safety Decisions

To dispose of this chemical safely, you must understand its reactivity profile. **4-(4-Methoxyphenoxy)-2-methylaniline** combines a reactive primary amine with a stable aryl ether backbone.[1]

Property	Data	Operational Implication
Molecular Weight	215.25 g/mol	Likely a solid or viscous liquid at RT; low volatility but dust/aerosol hazard exists.
Functional Groups	Primary Amine (-NH <sub>2</sub> ), Ether (-O-)	Amine: Basic, reacts exothermically with acids.[1] Incompatible with oxidizers. Ether: Generally stable aryl ether, but organic load requires incineration.
Toxicity Class	High Potency (Assumed)	Treat as a suspected carcinogen and skin sensitizer (typical of aniline derivatives).
RCRA Status	Non-Listed (Characteristic)	Not explicitly P- or U-listed, but classified as Hazardous due to toxicity characteristics.[1]



*CRITICAL DISTINCTION: Do not confuse this compound with 4-Methoxy-2-methylaniline (p-Cresidine, CAS 102-50-1).[1] While structurally related, p-Cresidine is a smaller, well-documented carcinogen.[1] However, safety protocols for **4-(4-Methoxyphenoxy)-2-methylaniline** should mirror those of p-Cresidine due to the shared aniline pharmacophore.[1]*

## Waste Segregation & Compatibility

The "Self-Validating" Safety System

Proper segregation prevents accidental chemical reactions in the waste container.

- Incompatible With:

- Strong Acids: Reaction generates heat and forms anilinium salts.
- Oxidizers (e.g., Nitric Acid, Peroxides): High risk of fire or explosion.[1]
- Acid Chlorides/Anhydrides: Vigorous reaction.
- Compatible With:
  - Organic Solvents: Methanol, Ethanol, Acetonitrile, Ethyl Acetate, Dichloromethane (if segregated into Halogenated waste).[1]
  - Basic Solutions: Compatible with alkaline waste streams (though organic solvent waste is preferred).

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicability: Expired pure chemical, contaminated gloves, weighing boats, paper towels.[1]

- Containment: Place the solid material or contaminated debris into a clear, chemically resistant plastic bag (polyethylene).
- Double-Bagging: Seal the first bag and place it inside a second bag to prevent exterior contamination.
- Labeling: Affix a hazardous waste label.
  - Constituents: "Solid Debris contaminated with **4-(4-Methoxyphenoxy)-2-methylaniline**". [1]
  - Hazards: Check "Toxic" and "Irritant".[4]
- Storage: Place the double-bagged waste into a Wide-Mouth High-Density Polyethylene (HDPE) Drum designated for "Solid Hazardous Waste."

### Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicability: Reaction mixtures, HPLC waste, stock solutions.[1]

- Solvent Assessment: Determine the primary solvent.
  - If Halogenated (DCM, Chloroform): Use the Halogenated Organic waste stream.
  - If Non-Halogenated (Methanol, DMSO, Acetone): Use the Non-Halogenated Organic waste stream.
- Transfer: Pour liquid slowly into the waste container using a funnel to avoid splashing.
  - Safety Note: Perform this operation in a fume hood.[4][5]
- Log Entry: Immediately record the addition on the waste container's log sheet.
  - Entry: "**4-(4-Methoxyphenoxy)-2-methylaniline** (<1%) in [Solvent Name]".

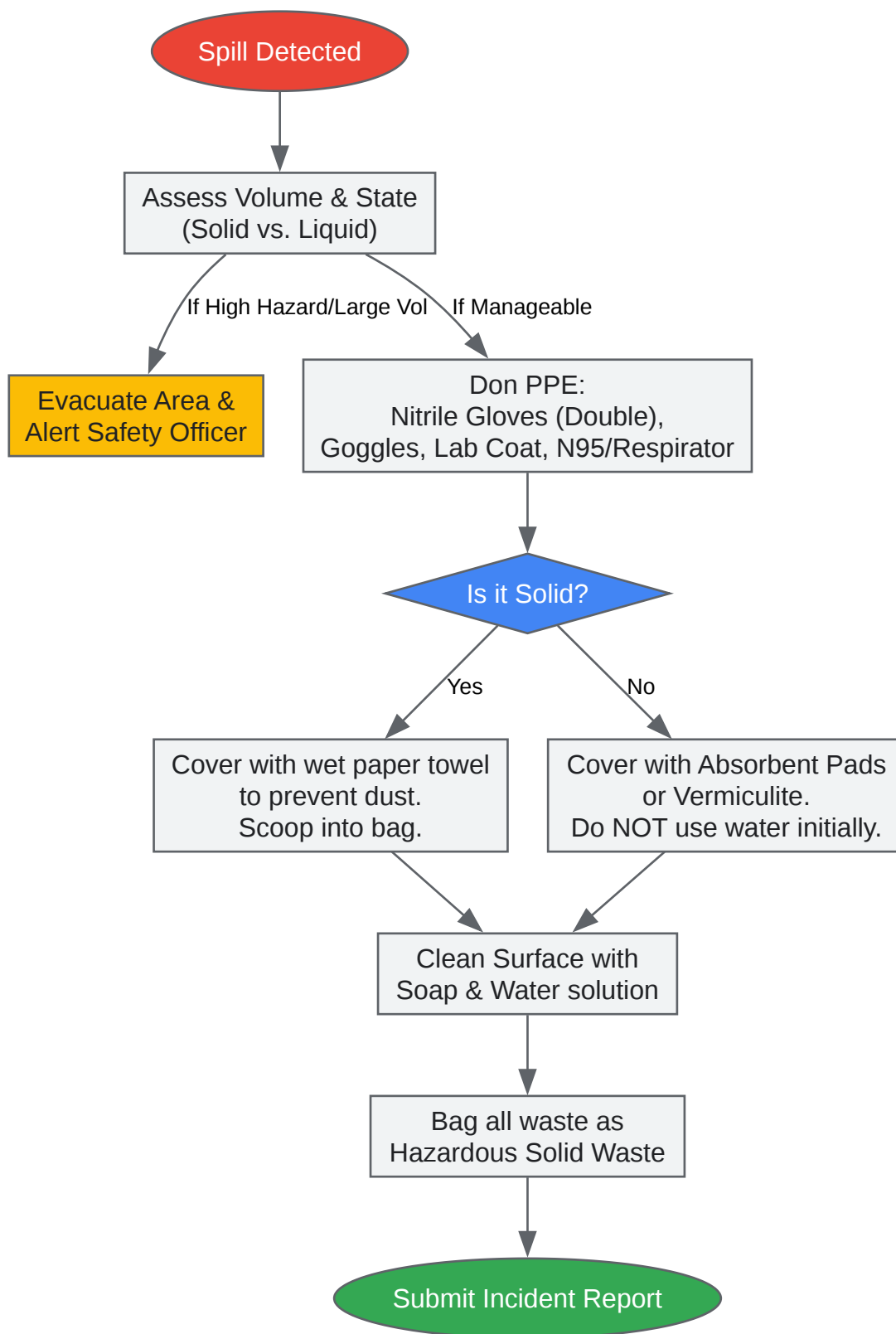
## Protocol C: Empty Container Management

Regulatory compliance for "RCRA Empty" status.

- Triple Rinse: Rinse the empty bottle three times with a compatible solvent (e.g., Acetone or Methanol).
- Rinsate Disposal: Pour all three rinses into the appropriate Liquid Organic Waste container (Protocol B).
- Defacing: Cross out the original label or remove it entirely.
- Final Disposal:
  - Glass: Place in the "Defaced/Washed Glass" bin.
  - Plastic: Place in standard trash (only if triple-rinsed and non-hazardous per local policy), otherwise treat as Solid Hazardous Waste.[1]

## Emergency Spill Response Workflow

Immediate actions for accidental release.



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Figure 1: Decision logic for responding to a laboratory spill of **4-(4-Methoxyphenoxy)-2-methylaniline**.

## Regulatory & Compliance Framework

This disposal plan adheres to the principles of the Resource Conservation and Recovery Act (RCRA) and OSHA Hazard Communication Standard.

- **Waste Classification:** While **4-(4-Methoxyphenoxy)-2-methylaniline** does not have a specific "P" or "U" list code, it must be characterized as hazardous based on Toxicity and potential Aquatic Toxicity.[1]
- **Final Destruction:** The only acceptable destruction method is High-Temperature Incineration with flue gas scrubbing (to capture nitrogen oxides).
- **Transport:** Waste must be transported by a licensed hazardous waste hauler in DOT-approved containers (UN 1A1 or UN 1H1 drums).

## Summary Table: Waste Stream Routing

Waste Type	Container Type	Labeling Code (Example)	Final Destination
Pure Solid / Spills	Clear Bag in HDPE Drum	HAZ-SOLID-TOX	Incineration
Dissolved in Acetone	Safety Can / Carboy	HAZ-LIQ-ORG-NONHAL	Fuel Blending / Incineration
Dissolved in DCM	Safety Can / Carboy	HAZ-LIQ-ORG-HAL	Incineration
Sharps/Needles	Rigid Sharps Container	BIO/CHEM-SHARPS	Incineration

## References

- PubChem.4-(4-Methoxyphenoxy)aniline (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)[1]

- Occupational Safety and Health Administration (OSHA). Toxic and Hazardous Substances: Aniline.[6] Available at: [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Available at: [\[Link\]](#)[1]

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## Sources

- 1. Waste Code [[rccrainfo.epa.gov](http://rccrainfo.epa.gov)]
- 2. [pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- 3. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 4. [ipo.rutgers.edu](http://ipo.rutgers.edu) [[ipo.rutgers.edu](http://ipo.rutgers.edu)]
- 5. [assets.thermofisher.com](http://assets.thermofisher.com) [[assets.thermofisher.com](http://assets.thermofisher.com)]
- 6. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
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